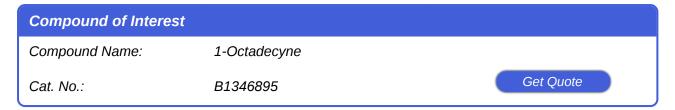


Physicochemical properties of 1-Octadecyne

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An In-depth Technical Guide to the Physicochemical Properties of 1-Octadecyne

Introduction

1-Octadecyne (CAS No. 629-89-0), also known as octadec-1-yne or cetylacetylene, is a long-chain terminal alkyne with the chemical formula C₁₈H₃₄.[1][2][3] Its structure consists of an 18-carbon chain with a triple bond at the C-1 position.[4] This linear, unsaturated hydrocarbon is of significant interest to researchers in organic synthesis, materials science, and drug development due to its reactive terminal alkyne group, which can participate in a variety of chemical transformations such as coupling reactions, hydrogenations, and cycloadditions. This guide provides a comprehensive overview of its core physicochemical properties, experimental characterization protocols, and safety information.

Physicochemical Properties

The physical and chemical characteristics of **1-Octadecyne** are summarized below. The data is compiled from various chemical suppliers and databases. It exists as a white solid or a colorless liquid, depending on the ambient temperature.[1]

Table 1: General and Physical Properties of 1-Octadecyne



Property	Value	Source(s)
Molecular Formula	C18H34	[1][2][3]
Molecular Weight	250.47 g/mol (GFS Chemicals) [2], 250.5 g/mol (PubChem)[1], 250.46 g/mol (ChemicalBook) [5]	[1][2][5]
IUPAC Name	octadec-1-yne	[1][3][6]
Synonyms	Cetylacetylene, Hexadecylacetylene, Octadecyne	[1][6]
Appearance	White solid or colorless liquid[1], Fused solid or clear liquid as melt[3]	[1][3]
Melting Point	21°C to 24°C[6], 22.5°C[1][5], 24°C to 26°C[2], 27°C[1], 28°C[4]	[1][2][4][5][6]
Boiling Point	313°C[2][4], 180°C at 15 mmHg[5]	[2][4][5]
Density	0.80 g/cm ³ [2], 0.803 g/mL[4][5] [6]	[2][4][5][6]
Refractive Index	1.4774	[5]
Flash Point	25°C	[5]

Table 2: Solubility Profile

While specific quantitative solubility data for **1-Octadecyne** is not readily available, its long, non-polar aliphatic chain dictates its solubility behavior. By analogy to the structurally similar 1-octadecene, it is expected to be:



Solvent Type	Solubility	Rationale
Water	Insoluble	The long C18 hydrophobic chain dominates the molecule, preventing interaction with polar water molecules.[7]
Non-polar Organic Solvents	Soluble	Readily dissolves in solvents like hexane, benzene, and other hydrocarbons due to similar non-polar characteristics ("like dissolves like").[7]
Polar Organic Solvents	Miscible	Expected to be miscible with alcohols, acetone, and ether. [8][9]

Experimental Protocols and Characterization

The determination and verification of **1-Octadecyne**'s properties and purity rely on standard analytical techniques in organic chemistry.

Purity Assessment by Gas Chromatography (GC)

The purity of **1-Octadecyne** is typically assayed using Gas Chromatography, often with a Flame Ionization Detector (GC-FID).

Methodology:

- Sample Preparation: A dilute solution of **1-Octadecyne** is prepared in a volatile organic solvent (e.g., hexane or dichloromethane).
- Injection: A small volume of the sample is injected into the GC inlet, which is heated to ensure rapid vaporization.
- Separation: The vaporized sample is carried by an inert gas (e.g., helium or nitrogen) through a capillary column. The column's stationary phase separates components based on



their boiling points and interactions with the phase.

- Detection: As components elute from the column, they are combusted in an FID. The ions produced generate an electrical signal proportional to the amount of substance.
- Analysis: The resulting chromatogram shows peaks corresponding to different components.
 The area of the 1-Octadecyne peak relative to the total area of all peaks is used to calculate its purity. Commercial suppliers often guarantee a purity of ≥95.0% or ≥97.50% by this method.[2][3]



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Caption: Workflow for determining the purity of **1-Octadecyne** using GC-FID.

Structural Elucidation by Spectroscopy

Spectroscopic methods are essential for confirming the molecular structure of **1-Octadecyne**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: Provides information about the chemical environment of hydrogen atoms. The spectrum of 1-Octadecyne would show a characteristic signal for the terminal alkyne proton (-C≡C-H) and distinct signals for the methylene (-CH₂-) and methyl (-CH₃) groups in the long alkyl chain.
 - ¹³C NMR: Shows the different types of carbon atoms. The two sp-hybridized carbons of the alkyne group would have unique chemical shifts, distinguishing them from the sp³-



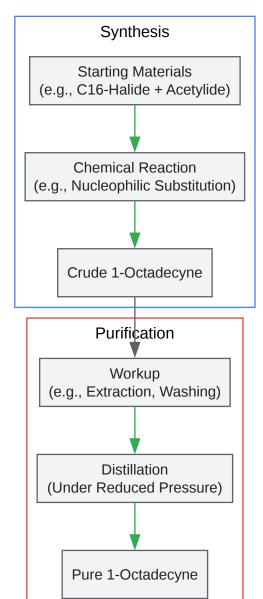
hybridized carbons of the alkyl chain. Spectra for **1-Octadecyne** are available in databases like SpectraBase.[10]

- Mass Spectrometry (MS):
 - Used to determine the molecular weight and fragmentation pattern. Electron ionization mass spectrometry (EI-MS) would show a molecular ion peak corresponding to the molecular weight (approx. 250.5 amu), confirming the molecular formula.[1][11] The fragmentation pattern provides further structural evidence. GC-MS combines gas chromatography separation with mass spectrometry detection.[12]
- Infrared (IR) Spectroscopy:
 - IR spectroscopy is used to identify functional groups. The spectrum of 1-Octadecyne will exhibit a sharp absorption band around 3300 cm⁻¹ corresponding to the ≡C-H bond stretch and another characteristic absorption near 2120 cm⁻¹ for the C≡C triple bond stretch.[11]

Synthesis and Purification

While detailed synthesis protocols are proprietary, a general approach for synthesizing longchain terminal alkynes involves two main steps: the creation of the alkyne and subsequent purification.





Generalized Synthesis and Purification of 1-Octadecyne

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Caption: A logical workflow for the synthesis and purification of **1-Octadecyne**.

Safety and Handling



According to aggregated GHS information, **1-Octadecyne** is considered a hazardous substance.[1]

- Hazards: It may be fatal if swallowed and enters airways (Aspiration hazard).[1] It is also reported to cause skin and eye irritation.[1] Vapors or mists can irritate the eyes, mucous membranes, and upper respiratory tract.[1]
- Precautions:
 - Handle in a well-ventilated area.
 - Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
 - Avoid contact with skin and eyes.
 - Avoid inhalation of vapor or mist.
 - Store in a cool, dry place away from incompatible materials.

For detailed safety information, always consult the Safety Data Sheet (SDS) provided by the supplier before use.[2]

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